

Essential Safety and Logistical Information for Handling BRD6989

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Compound of Interest

Compound Name: BRD6989

Cat. No.: B15610468

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **BRD6989** (CAS: 642008-81-9), a selective inhibitor of cyclin-dependent kinases 8 and 19 (CDK8/CDK19). The information is intended to support a safe laboratory environment and ensure proper experimental execution and waste management.

Disclaimer: A specific Safety Data Sheet (SDS) for **BRD6989** was not publicly available at the time of this document's creation. The following guidance is based on information for similar chemical compounds and general laboratory safety best practices. It is imperative to supplement this information with a risk assessment specific to your laboratory's procedures and to consult with your institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

Given that **BRD6989** is a bioactive small molecule intended for research use only, appropriate PPE should be worn at all times to minimize exposure. The following table summarizes the recommended PPE for handling **BRD6989** in solid (powder) and solution forms.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Compound (weighing, aliquoting)	Safety glasses with side shields or chemical splash goggles	Nitrile gloves (double-gloving recommended)	Laboratory coat	N95 respirator or use of a certified chemical fume hood
Preparing Solutions	Chemical splash goggles	Nitrile gloves	Laboratory coat	Certified chemical fume hood
Administering to cell cultures	Safety glasses	Nitrile gloves	Laboratory coat	Not generally required if performed in a biological safety cabinet
Handling Waste	Chemical splash goggles	Nitrile gloves	Laboratory coat	Not generally required if waste is properly contained

Operational Plans: Handling and Storage

BRD6989 is a solid powder, typically white to beige in color, and is soluble in dimethyl sulfoxide (DMSO). Careful handling is required to avoid inhalation of the powder and skin contact.

Preparation of Stock Solutions:

- Work in a ventilated enclosure: All handling of the solid form of **BRD6989** should be performed in a certified chemical fume hood to prevent inhalation of dust.
- Use appropriate PPE: Wear safety goggles, a lab coat, and nitrile gloves.
- Weighing: Carefully weigh the desired amount of **BRD6989** powder.
- Dissolving: Add the appropriate volume of DMSO to the powder to achieve the desired stock concentration. For example, a common solubility is 2 mg/mL in DMSO.

- Storage of Stock Solutions: Aliquot the stock solution into smaller, tightly sealed vials to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks)[1].

General Handling Precautions:

- Avoid creating dust when handling the solid form.
- Prevent contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Ensure a safety shower and eyewash station are readily accessible.

Disposal Plan

Proper disposal of **BRD6989** and any contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety. As with many research chemicals, **BRD6989** should be treated as hazardous chemical waste.

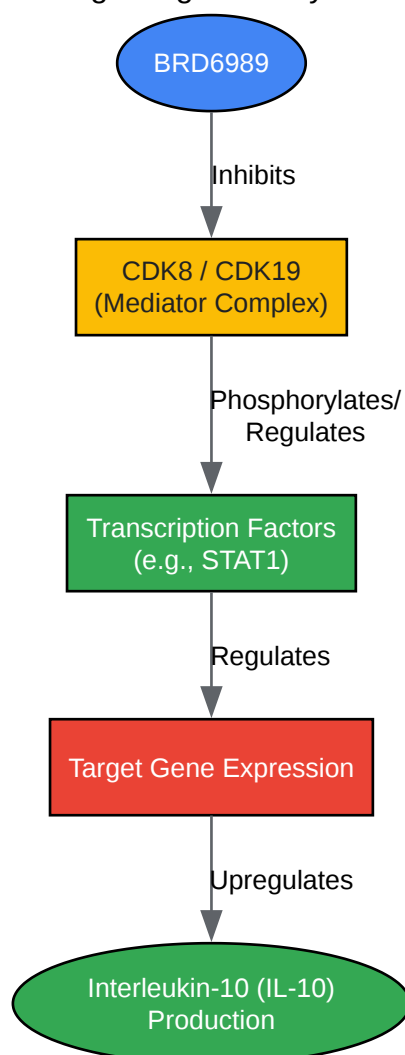
Waste Type	Disposal Procedure
Unused Solid BRD6989	Collect in a designated, labeled hazardous waste container.
Solutions containing BRD6989	Collect in a designated, labeled hazardous liquid waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container.
Contaminated Sharps (e.g., needles)	Dispose of in a puncture-resistant sharps container labeled as hazardous chemical waste.
Empty Vials	Triple-rinse with a suitable solvent (e.g., ethanol). Collect the rinsate as hazardous liquid waste. The rinsed vial can then be disposed of as regular lab glass waste, in accordance with institutional policies.

All waste must be disposed of through your institution's EHS-approved hazardous waste management program.

Signaling Pathway and Experimental Workflow

BRD6989 is a selective inhibitor of CDK8 and CDK19, which are components of the Mediator complex involved in transcriptional regulation. Inhibition of CDK8/CDK19 by **BRD6989** has been shown to upregulate the production of the anti-inflammatory cytokine Interleukin-10 (IL-10).

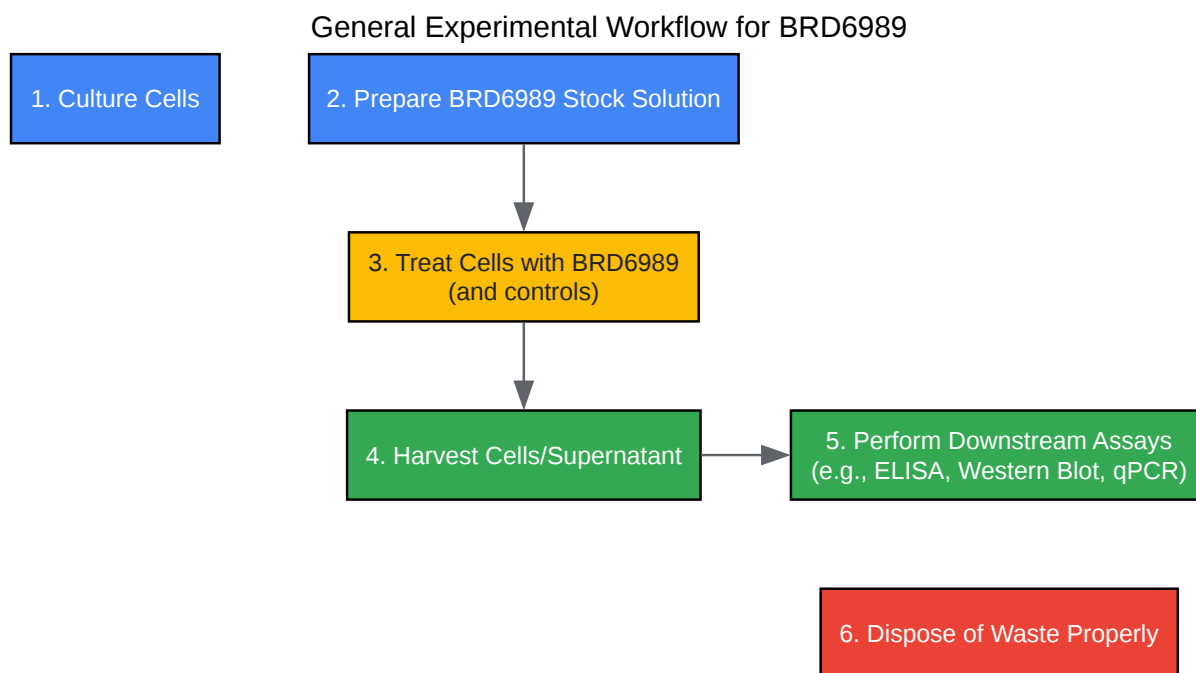
Simplified Signaling Pathway of BRD6989



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Caption: Simplified diagram of **BRD6989** inhibiting CDK8/CDK19, leading to altered gene expression and increased IL-10 production.

The following diagram illustrates a general experimental workflow for studying the effects of **BRD6989** on cells in culture.



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Caption: A typical workflow for in vitro experiments involving **BRD6989**, from cell culture to waste disposal.

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References

- 1. Stability and Storage | Tocris Bioscience [tocris.com]

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